

A Comparative Analysis of Mesigyna and Progestin-Only Injectable Contraceptives

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Compound of Interest

Compound Name: *Mesigyna*
CAS No.: *99897-30-0*
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy and pharmacological profiles of **Mesigyna**, a combined estrogen-progestin injectable contraceptive, and progestin-only injectable contraceptives such as Depot Medroxyprogesterone Acetate (DMPA) and Norethisterone Enanthate (NET-EN). The information presented is supported by data from clinical trials to aid in research, drug development, and clinical decision-making.

Overview and Mechanism of Action

Injectable contraceptives are a highly effective, reversible method of birth control. They are broadly categorized into two types: combined injectables, which contain both an estrogen and a progestin, and progestin-only injectables.

Mesigyna is a brand name for a combined injectable contraceptive containing norethisterone enanthate (a progestin) and estradiol valerate (an estrogen).[1][2] It is typically administered on a monthly basis.[1] The combination of estrogen and progestin primarily works by suppressing

ovulation.[3] The progestin component also thickens cervical mucus, hindering sperm penetration, and alters the endometrium to make it less receptive to implantation.[4][5]

Progestin-only injectables, such as DMPA (Depo-Provera) and NET-EN (Noristerat), contain only a synthetic form of progesterone.[6][7] Their primary mechanism of action is the inhibition of ovulation.[4][8] They also thicken cervical mucus and thin the uterine lining.[8] DMPA is typically administered every three months, while NET-EN is administered every two months.[6]

Comparative Efficacy and Performance

The following tables summarize the comparative efficacy and side effect profiles of **Mesigyna** and progestin-only injectables based on available clinical data.

Table 1: Contraceptive Efficacy

Feature	Mesigyna (Combined Injectable)	Progestin-Only Injectables (DMPA & NET-EN)
Primary Active Ingredients	Norethisterone Enanthate (50 mg) & Estradiol Valerate (5 mg)	Depot Medroxyprogesterone Acetate (DMPA, 150 mg) or Norethisterone Enanthate (NET-EN, 200 mg)[7]
Administration Frequency	Once a month[1]	DMPA: Every 3 months, NET-EN: Every 2 months[6]
Pregnancy Rate (Perfect Use)	<1%[3]	0.2%[7]
Pregnancy Rate (Typical Use)	6%[3]	6%[7]

Table 2: Side Effect Profile and User Experience

Side Effect/User Experience	Mesigyna (Combined Injectable)	Progestin-Only Injectables (DMPA & NET-EN)
Bleeding Patterns	More regular bleeding patterns compared to progestin-only injectables.[9][10] Initial irregular bleeding and spotting can occur.[3]	Irregular bleeding and spotting are common, especially in the first few months.[11] Higher incidence of amenorrhea (absence of menstruation) with prolonged use, particularly with DMPA.[11][12]
Weight Gain	Average weight gain of around 1-2 kg per year has been reported.[6][13]	Gradual weight gain is common, averaging 1–2 kg per year.[6]
Return to Fertility	Fertility returns more quickly after discontinuation compared to DMPA.[3]	Return to fertility is often delayed by several months after stopping.[6]
Bone Mineral Density	Not associated with a decrease in bone mineral density.[3]	DMPA use is associated with a temporary decrease in bone mineral density, which generally recovers after discontinuation.[8]
Other Common Side Effects	Headaches, breast pain, and nervousness.[3]	Headaches, mood swings, and decreased libido.[7]
Continuation Rate (1 year)	Reported at 64.7% in one study.[14]	Varies; one study on DMPA and Cyclofem (a combined injectable similar to Mesigyna) showed continuation rates of 31% and 34.5%, respectively. [11]

Experimental Protocols

Below are detailed methodologies from key comparative clinical trials.

Phase III Multicenter Comparative Trial of Mesigyna, Cyclofem, and Injectable No. 1

- Objective: To compare the contraceptive efficacy, side effects, and bleeding patterns of three monthly injectable contraceptives.[9]
- Study Design: A randomized, multicentered phase III clinical trial conducted between 1988 and 1992 in China.[9]
- Participants: Fertile women seeking contraception.[9]
- Intervention: Participants were randomly assigned to receive one of the following intramuscular injections monthly:
 - **Mesigyna** (50 mg norethisterone enanthate + 5 mg estradiol valerate)
 - Cyclofem (25 mg medroxyprogesterone acetate + 5 mg estradiol cypionate)
 - Injectable No. 1[9]
- Outcome Measures:
 - Contraceptive efficacy (pregnancy rates).
 - Side effects, including bleeding patterns, which were meticulously recorded in menstrual diaries by the participants.[9]
 - Discontinuation rates and reasons for discontinuation.[10]
- Data Analysis: Analysis of menstrual diaries from 5,098 subjects to compare bleeding patterns, including the number of bleeding/spotting days, number of episodes, and length of bleeding-free intervals.[9]

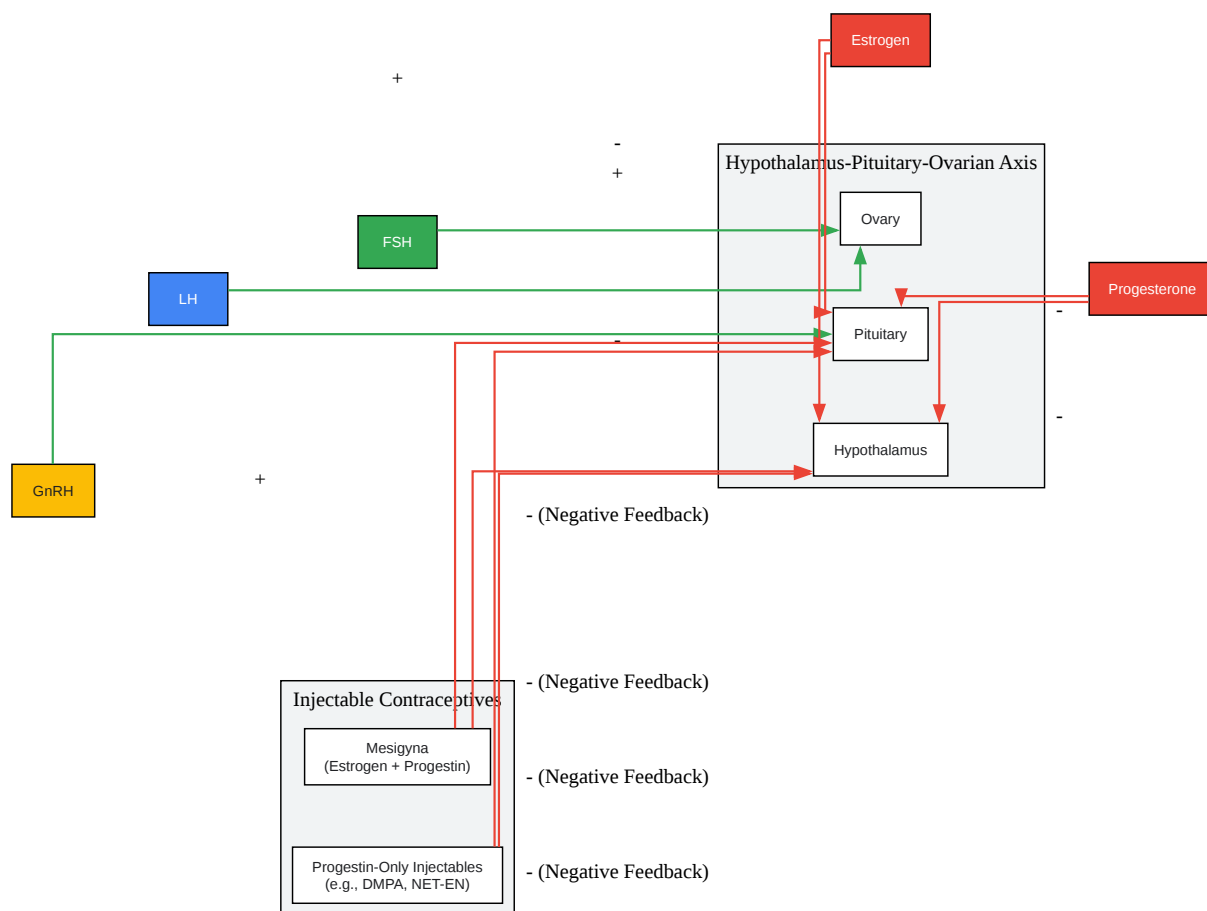
Comparative Study of DMPA and Cyclofem

- Objective: To compare the side effects of Depo-medroxyprogesterone acetate (DMPA) and Cyclofem.[11]

- Study Design: A cross-sectional descriptive study.[\[11\]](#)
- Participants: 250 women aged 18-40 years using either DMPA or Cyclofem.[\[11\]](#)
- Intervention: Participants were using either:
 - DMPA (progestin-only injectable)
 - Cyclofem (combined injectable)[\[11\]](#)
- Outcome Measures:
 - Incidence and type of side effects, including irregular bleeding, weight gain, bone pain, vaginal dryness, headache, and breast sensitivity.[\[11\]](#)
- Data Collection: Information on side effects was collected from the participants.[\[11\]](#)

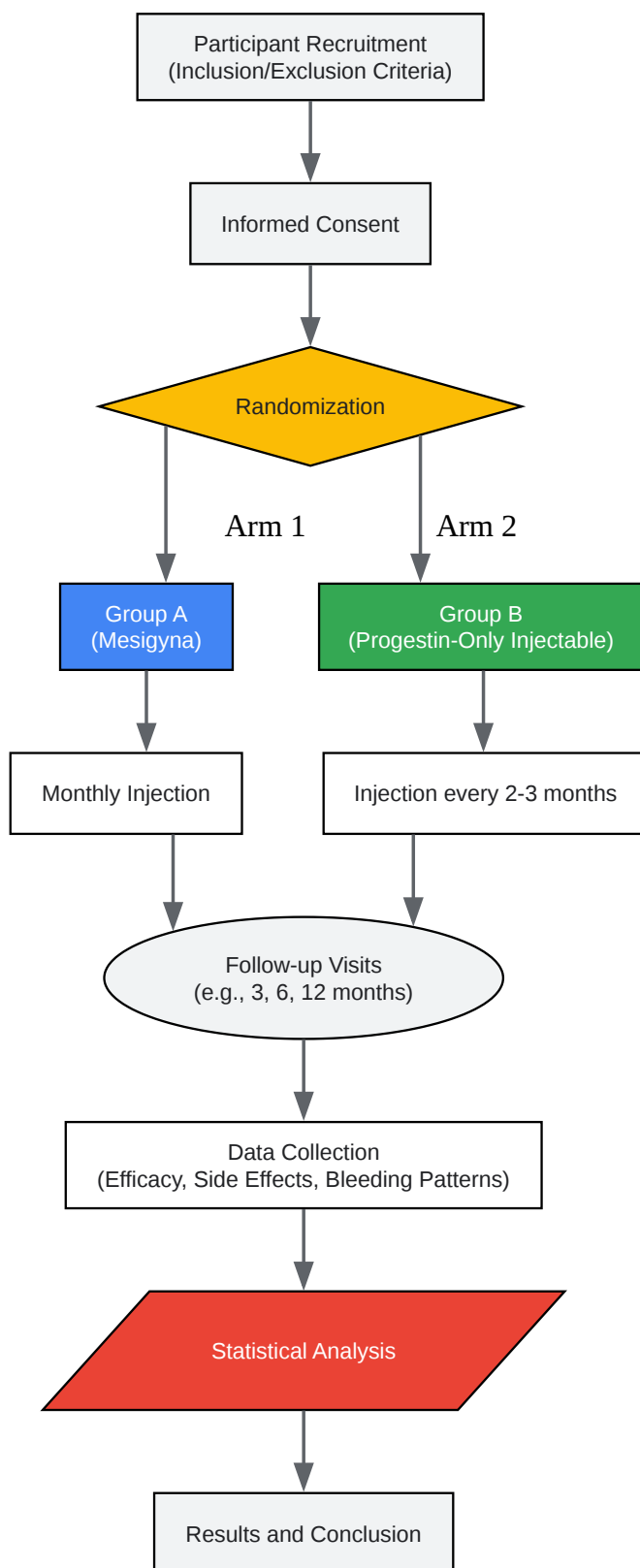
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the hormonal signaling pathways and a typical workflow for a comparative clinical trial of injectable contraceptives.



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Caption: Hormonal Signaling Pathway of Injectable Contraceptives.



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Caption: Workflow for a Comparative Clinical Trial.

Conclusion

Both **Mesigyna** and progestin-only injectables are highly effective contraceptive methods. The primary differences lie in their hormonal composition, administration frequency, and side effect profiles, particularly concerning menstrual bleeding patterns and the speed of return to fertility. **Mesigyna**, with its combined estrogen and progestin formulation, tends to offer better cycle control, which may lead to higher acceptability and continuation rates for some users.[9] In contrast, progestin-only injectables, while having a less frequent administration schedule, are more likely to cause menstrual irregularities, including amenorrhea.[11][12] The choice between these methods should be individualized based on a thorough evaluation of the user's health, lifestyle, and personal preferences, with careful consideration of the potential side effects. For drug development professionals, these comparisons highlight the ongoing need for contraceptive options that optimize efficacy, safety, and user acceptability.

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